

Essential Safety and Operational Guidance for Handling Imidaprilat-d3

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Compound of Interest

Compound Name: *Imidaprilat-d3*

Cat. No.: *B13725116*

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Imidaprilat-d3**, a deuterated analogue of Imidaprilat, an angiotensin-converting enzyme (ACE) inhibitor.

Physicochemical and Hazard Information

While a specific Safety Data Sheet (SDS) for **Imidaprilat-d3** is not readily available, the safety profile is expected to be comparable to its non-deuterated counterpart, Imidaprilat, and its parent drug, Imidapril. Imidapril hydrochloride is classified as a hazardous substance, causing skin and eye irritation, and is suspected of damaging fertility or the unborn child[1]. Therefore, handling **Imidaprilat-d3** requires adherence to strict safety protocols.

Property	Value	Source
Molecular Formula	C18H23N3O6	[2]
Molecular Weight	380.4 g/mol	[2]
Appearance	White to Off-White Solid	[3]
Storage	2-8°C Refrigerator	[3]
Known Hazards (based on Imidapril)	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Reproductive Toxicity (Category 2), Specific target organ toxicity - single exposure (Category 3, Respiratory system)	[1][4]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table outlines the recommended PPE for handling **Imidaprilat-d3**.

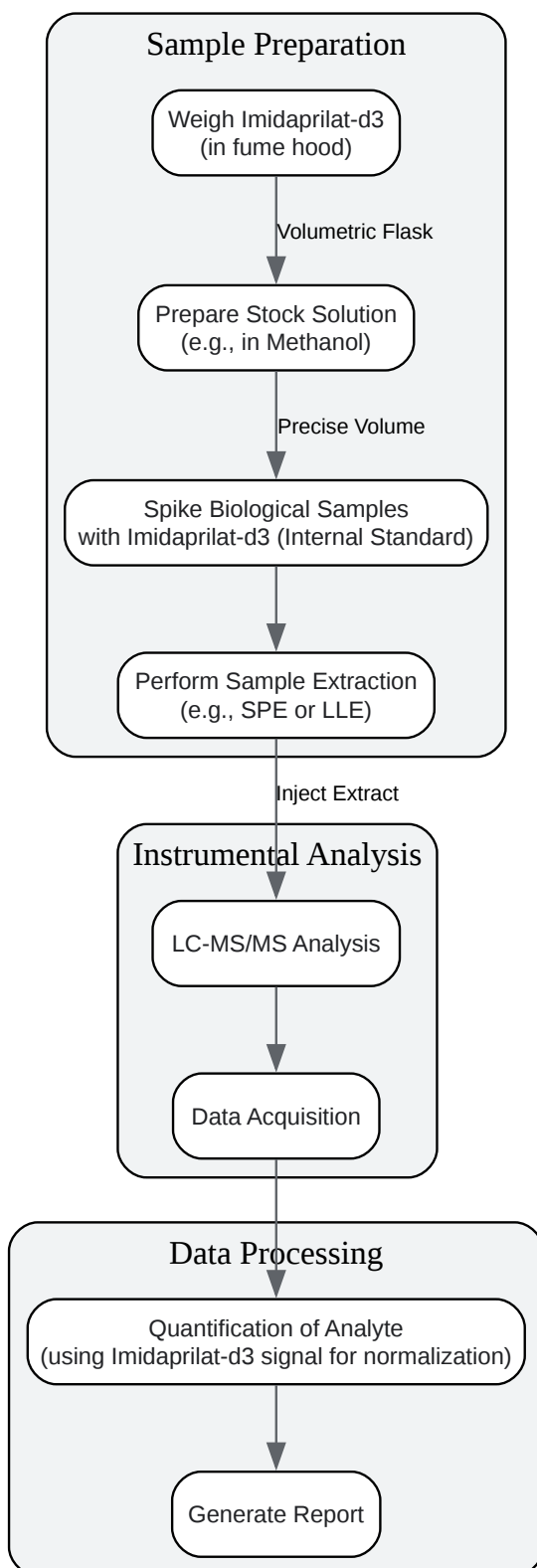
PPE Category	Item	Specification and Use
Hand Protection	Nitrile Gloves (double-gloved)	Wear two pairs of powder-free nitrile gloves. The outer glove should be removed immediately after handling the compound and disposed of as hazardous waste. The inner glove should be removed upon leaving the work area. Change gloves regularly, at least hourly, or if contamination is suspected[5].
Body Protection	Laboratory Coat/Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required. The gown should be worn over personal clothing and removed before leaving the designated handling area[5].
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect against splashes or airborne particles, safety glasses with side shields or chemical splash goggles are mandatory[6].
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	A fit-tested N95 respirator is recommended, especially when handling the solid form where dust generation is possible[7]. All respirator use must be in accordance with a comprehensive respiratory protection program[7].

Operational Plan: Handling and Experimental Workflow

Receiving and Storage: Upon receipt, visually inspect the container for any damage or leaks. Store the compound in a designated, clearly labeled, and well-ventilated area at 2-8°C[3]. Access to the storage area should be restricted to authorized personnel.

Preparation of Solutions: All handling of solid **Imidaprilat-d3** and preparation of solutions should be conducted within a certified chemical fume hood or a Class II Biosafety Cabinet to control for potential inhalation exposure[8]. Use dedicated, calibrated equipment for weighing and dissolving the compound.

Experimental Use: The following diagram illustrates a typical workflow for using **Imidaprilat-d3** as an internal standard in a quantitative analysis, such as Liquid Chromatography-Mass Spectrometry (LC-MS).



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*Experimental workflow for using **Imidaprilat-d3** as an internal standard.*

Disposal Plan

All waste contaminated with **Imidaprilat-d3**, including gloves, gowns, pipette tips, and excess solutions, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, wipes, weigh boats) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Imidaprilat-d3** in a separate, sealed, and appropriately labeled hazardous waste container. Do not pour any solutions down the drain^[9].
- Sharps: Any contaminated sharps (e.g., needles) must be disposed of in a designated sharps container.

Follow all institutional and local regulations for hazardous waste disposal. Ensure that waste containers are stored in a secondary containment system to prevent spills.

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